

Boc-His(Trt)-OH: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Boc-His(Trt)-OH

Cat. No.: B557146

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This technical guide provides an in-depth overview of the chemical properties, structure, and applications of N α -tert-butyloxycarbonyl-N τ -trityl-L-histidine, commonly known as **Boc-His(Trt)-OH**. This essential reagent is a cornerstone in solid-phase peptide synthesis (SPPS), particularly within drug development and proteomics research. This document is intended to serve as a comprehensive resource for scientists and professionals in these fields.

Chemical Properties and Structure

Boc-His(Trt)-OH is a derivative of the amino acid L-histidine, strategically modified with two protecting groups: the tert-butyloxycarbonyl (Boc) group at the α -amino position and the bulky trityl (Trt) group on the τ -nitrogen of the imidazole side chain. These modifications are crucial for preventing unwanted side reactions during peptide synthesis.

General Information

Property	Value	Reference
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl)amino]-3-[1-(triphenylmethyl)-1H-imidazol-4-yl]propanoic acid	[1]
Synonyms	N α -Boc-N(im)-trityl-L-histidine, Boc-L-His(Trt)-OH	[2][3]
CAS Number	32926-43-5	[4]
Molecular Formula	C ₃₀ H ₃₁ N ₃ O ₄	[4]
Molecular Weight	497.58 g/mol	[4]
Appearance	White to off-white powder	[5]

Physicochemical Properties

Property	Value	Reference
Melting Point	~130 °C (with decomposition)	[1][6]
Boiling Point	667.5 ± 55.0 °C (Predicted)	[1][6]
Solubility	Soluble in DMSO, requires ultrasonic assistance for high concentrations. Hygroscopic DMSO can impact solubility.	[5]
pKa (Imidazole Side Chain)	The pKa of the imidazole side chain in histidine is approximately 6.0. The electron-withdrawing nature of the trityl group is expected to lower this value, though a precise experimental value for the protected form is not readily available.	[7][8]
Optical Rotation	[α] _{20/D} +12.5 ± 1.0°, c = 1% in methanol	

Structural Information

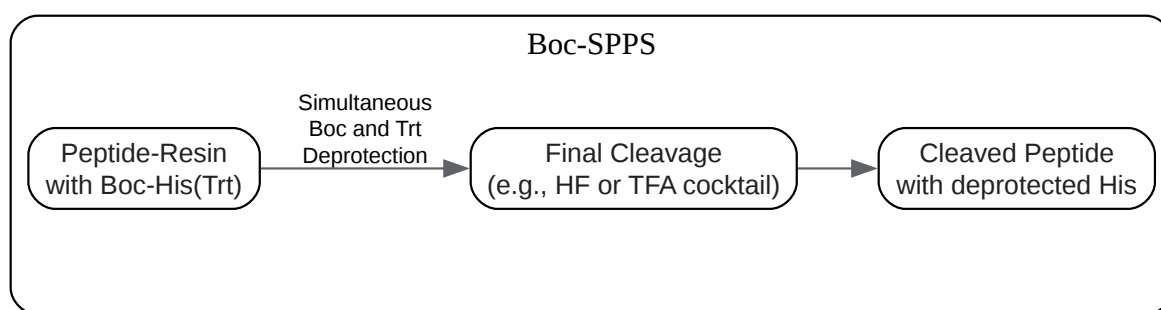
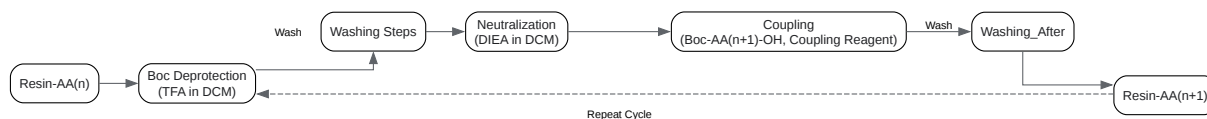
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Experimental Protocols

Boc-His(Trt)-OH is a cornerstone of Boc-based solid-phase peptide synthesis (Boc-SPPS). The following protocols outline its use in this methodology.

General Boc-SPPS Cycle

The synthesis of a peptide on a solid support using Boc-protected amino acids follows a cyclical process of deprotection, neutralization, and coupling.



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